

# Application Notes and Protocols for the Analytical Detection of C12-Sphingosine

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## Compound of Interest

Compound Name: C12-Sphingosine

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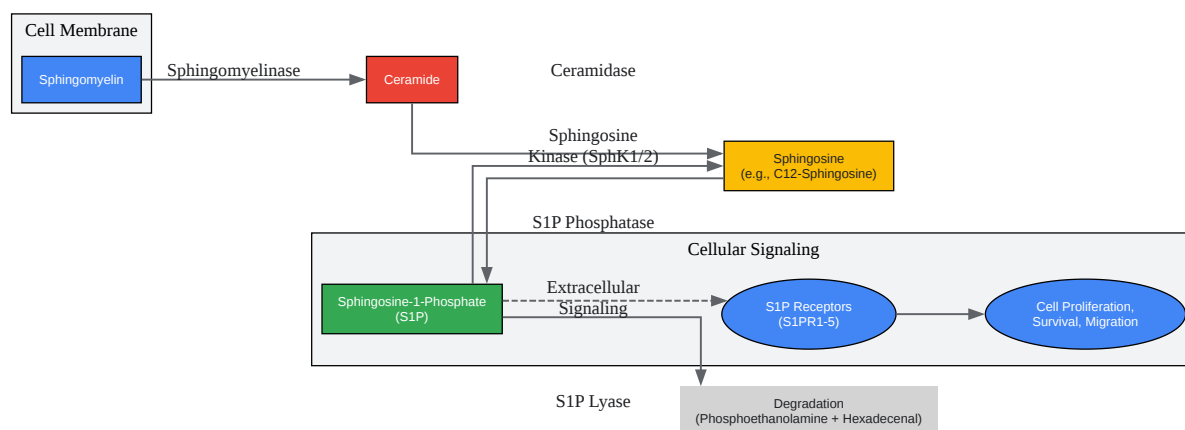
## Introduction

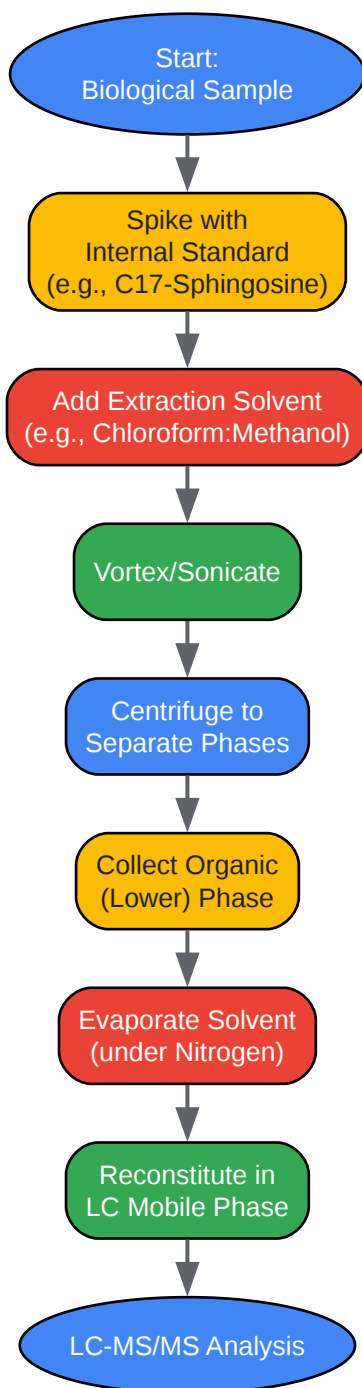
Sphingolipids are a class of bioactive lipids that play crucial roles in various cellular processes, including signal transduction, cell proliferation, differentiation, and apoptosis.[1][2][3] **C12-Sphingosine**, a specific N-acyl chain length sphingoid base, is an important intermediate and signaling molecule within the complex sphingolipid metabolic network. Accurate and sensitive detection of **C12-Sphingosine** is critical for understanding its physiological and pathological roles and for the development of therapeutics targeting sphingolipid pathways.

This document provides detailed application notes and experimental protocols for the analytical detection and quantification of **C12-Sphingosine** in biological samples, primarily focusing on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), the gold standard for sphingolipid analysis.[2][4][5]

## Signaling Pathway of Sphingolipid Metabolism

The metabolism of sphingolipids is a complex network of interconnected pathways. Sphingomyelin can be hydrolyzed by sphingomyelinase to produce ceramide, which is then acted upon by ceramidase to yield sphingosine. Sphingosine can be phosphorylated by sphingosine kinases (SphK1 and SphK2) to form sphingosine-1-phosphate (S1P), a key signaling molecule.[3] **C12-Sphingosine** is a specific molecular species within this pathway.





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